Natural occurrence of 2-Hydroxy-L-Phenylalanine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Hydroxy-L-Phenylalanine*
CAS No.:	*7423-92-9*
Cat. No.:	*B556767*

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An In-depth Technical Guide to the Natural Occurrence of **2-Hydroxy-L-Phenylalanine**

Foreword

In the landscape of amino acid research, L-phenylalanine and its canonical hydroxylated derivative, L-tyrosine, have long held the spotlight due to their fundamental roles in protein synthesis and metabolic signaling. However, the isomers of L-tyrosine, particularly **2-Hydroxy-L-phenylalanine** (o-tyrosine) and 3-Hydroxy-L-phenylalanine (m-tyrosine), are emerging from obscurity. Once considered mere metabolic curiosities, they are now recognized as critical biomarkers and potential mediators in cellular physiology and pathology. This guide provides a technical deep-dive into the natural occurrence of **2-Hydroxy-L-phenylalanine**, moving beyond textbook descriptions to offer researchers and drug development professionals a nuanced understanding of its formation, physiological relevance, and analytical quantification. We will explore the causality behind its presence in biological systems, grounding our discussion in the principles of enzymatic specificity and the chemical realities of oxidative stress.

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Foundational Concepts: Distinguishing Phenylalanine and its Hydroxylated Isomers

To appreciate the significance of **2-Hydroxy-L-phenylalanine**, it is essential to first understand its molecular context. L-phenylalanine is an essential aromatic amino acid, serving as a primary building block for proteins.[1][2] Its metabolic fate is largely governed by the enzyme Phenylalanine Hydroxylase (PheH), which catalyzes the stereospecific hydroxylation of the phenyl ring.

The critical insight here is the enzyme's profound regiospecificity. PheH almost exclusively hydroxylates the C4 (para) position of the phenyl ring to produce L-tyrosine (4-Hydroxy-L-phenylalanine).[3][4] This reaction is the rate-limiting step in the catabolism of excess phenylalanine and the primary route for endogenous tyrosine synthesis.[4][5] The formation of **2-Hydroxy-L-phenylalanine** (ortho-tyrosine) and 3-Hydroxy-L-phenylalanine (meta-tyrosine) occurs through distinct, and predominantly non-enzymatic, mechanisms.

The Genesis of 2-Hydroxy-L-Phenylalanine: A Tale of Enzymatic Fidelity and Oxidative Insult

The natural occurrence of **2-Hydroxy-L-phenylalanine** is fundamentally linked to the chemical environment of the cell. Unlike the tightly regulated enzymatic production of L-tyrosine, the appearance of o-tyrosine is primarily a consequence of cellular distress.

The Non-Enzymatic Pathway: Oxidative Stress

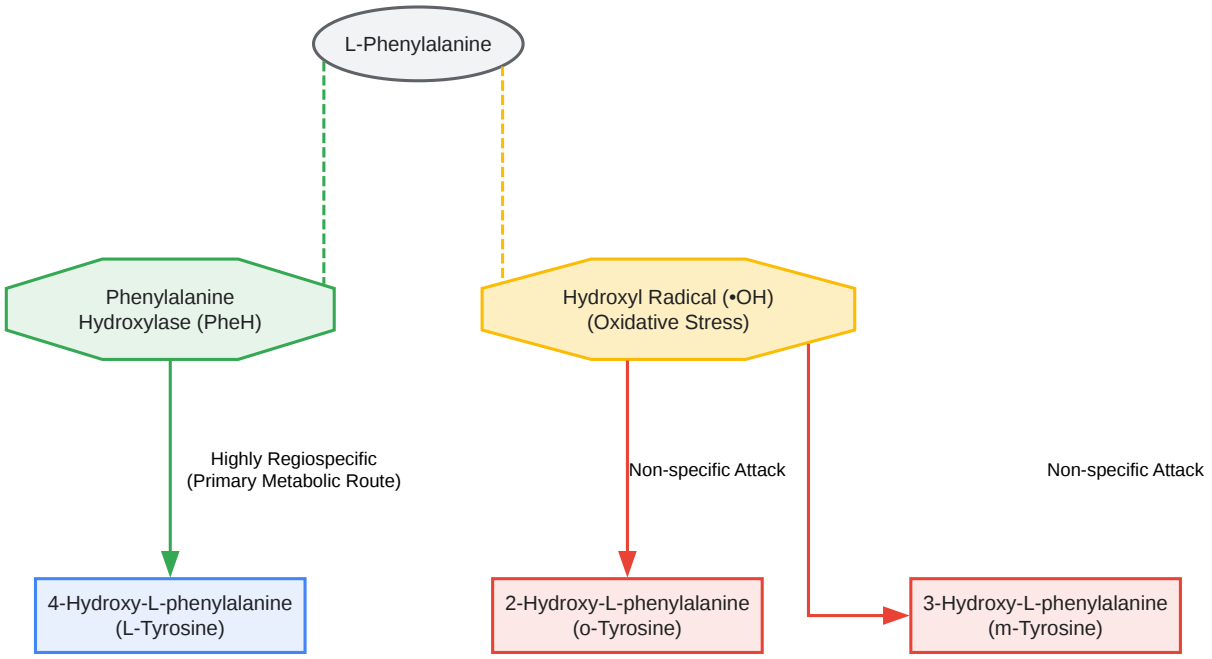
The principal mechanism for the formation of **2-Hydroxy-L-phenylalanine** in vivo is the non-enzymatic, free-radical-mediated hydroxylation of L-phenylalanine.[6] During periods of oxidative stress, reactive oxygen species (ROS), particularly the highly reactive hydroxyl radical (•OH), accumulate. These radicals can attack the aromatic ring of phenylalanine. Due to the nature of electrophilic aromatic substitution, the hydroxyl radical can attack the ortho, meta, or para positions, leading to the formation of 2-hydroxy-, 3-hydroxy-, and 4-hydroxy-L-phenylalanine, respectively.[6]

Because this process is non-enzymatic and chemically driven, the distribution of isomers is not specific. The presence of elevated levels of **2-Hydroxy-L-phenylalanine** and 3-Hydroxy-L-

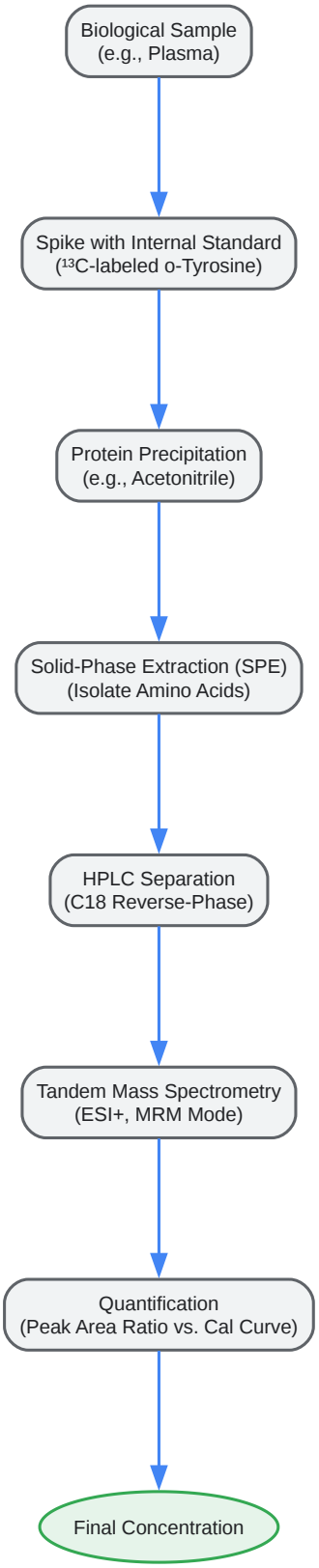
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phenylalanine in biological fluids and tissues is therefore widely regarded as a reliable biomarker for in vivo hydroxyl radical production and systemic oxidative stress.

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- To cite this document: BenchChem. [Natural occurrence of 2-Hydroxy-L-Phenylalanine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556767/docs#natural-occurrence-of-2-hydroxy-l-phenylalanine]

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